

Personal protective equipment for handling 9-cis-Retinol-d5

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Compound of Interest

Compound Name: 9-cis-Retinol-d5

Cat. No.: B1162608

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Essential Safety and Handling Guide for 9-cis-Retinol-d5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **9-cis-Retinol-d5**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **9-cis-Retinol-d5**
- Synonyms: 9-cis-Vitamin A Alcohol-d5
- Molecular Formula: $C_{20}H_{25}D_5O$

Hazard Identification and Classification

9-cis-Retinol-d5 is classified as a hazardous substance.^[1] It is essential to understand its potential health effects to implement appropriate safety measures.

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]

- H315: Causes skin irritation.[\[1\]](#)
- H361: Suspected of damaging fertility or the unborn child.[\[1\]](#)

Hazard Class	GHS Category	Signal Word	Hazard Statement
Acute Toxicity (Oral)	Category 4	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Reproductive Toxicity	Category 2	Warning	H361: Suspected of damaging fertility or the unborn child

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **9-cis-Retinol-d5** to minimize exposure and ensure personal safety.

Body Part	PPE	Material/Specification
Hands	Chemical-resistant gloves	Nitrile or other appropriate material. Ensure gloves are regularly inspected for tears or punctures.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body	Laboratory coat	Fully buttoned to protect skin and personal clothing.
Respiratory	Use in a well-ventilated area	A certified chemical fume hood is required for all manipulations of the solid compound and solutions.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to prevent contamination and degradation of **9-cis-Retinol-d5**, as well as to ensure the safety of laboratory personnel.

Engineering Controls:

- All work with **9-cis-Retinol-d5**, including weighing, reconstituting, and aliquoting, must be performed in a certified chemical fume hood to avoid inhalation of any dust or aerosols.^[1]
- Ensure that an eyewash station and safety shower are readily accessible in the work area.

Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Read and understand the Safety Data Sheet (SDS).
- **Weighing:** If handling the solid form, carefully weigh the required amount in a chemical fume hood. Use appropriate tools to avoid generating dust.
- **Solution Preparation:** If provided as a solution, handle with care to prevent splashes. If preparing a solution, add the solvent slowly to the solid. The compound is soluble in acetonitrile, chloroform, and methanol.
- **Avoid Contact:** Avoid all personal contact, including inhalation and contact with skin and eyes.

Storage:

- Store **9-cis-Retinol-d5** in its original, tightly sealed container.
- Recommended storage temperature is -20°C or -80°C for long-term stability.
- Store in a dry, dark place away from incompatible materials.
- The storage area should be locked and accessible only to authorized personnel.

Disposal Plan

All waste containing **9-cis-Retinol-d5** must be treated as hazardous waste and disposed of according to institutional and local regulations.

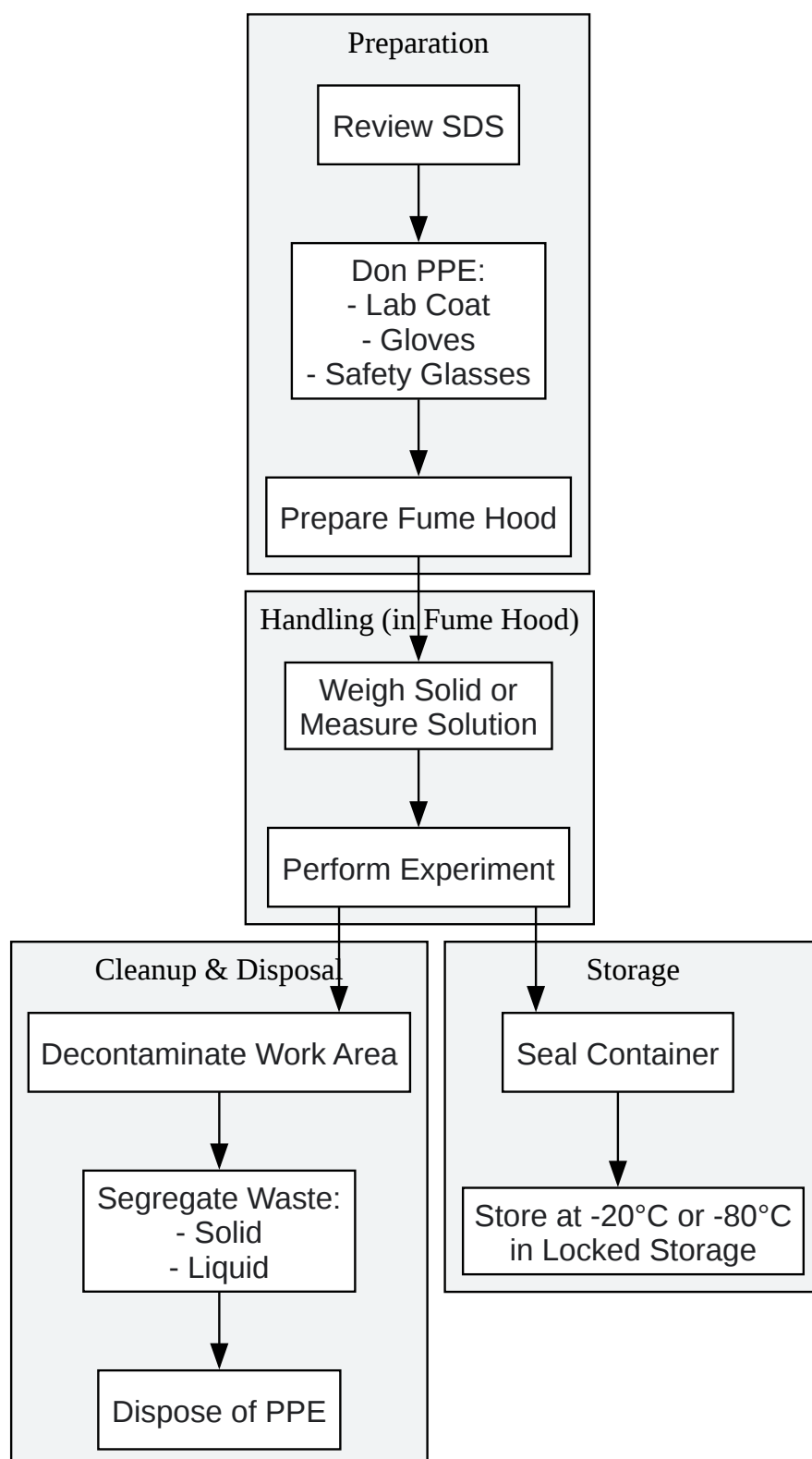
Waste Segregation and Collection:

- **Solid Waste:** Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a dedicated, labeled hazardous waste container.
- **Liquid Waste:** Unused solutions and solvent rinses should be collected in a sealed, properly labeled hazardous waste container.
- **Empty Containers:** Empty containers may still contain residual chemical and should be treated as hazardous waste.

Disposal Procedure:

- Collect all waste in appropriately labeled containers indicating "Hazardous Waste" and the chemical name.
- Do not discharge any **9-cis-Retinol-d5** waste into the sewer or waterways.
- Arrange for collection and disposal by a certified hazardous waste management company, following all local, state, and federal regulations.

Workflow for Safe Handling of 9-cis-Retinol-d5



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Caption: Workflow for the safe handling of **9-cis-Retinoic acid**.

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References

- 1. dl.novachem.com.au [dl.novachem.com.au]
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